Cross-Reactivity Profiling of 5-Methoxy-1H-indazol-3-ol: Dissecting Scaffold Selectivity

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Compound of Interest

Compound Name:	*5-Methoxy-1H-indazol-3-ol*
CAS No.:	*99719-37-6*
Cat. No.:	*B1353579*

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Executive Summary

5-Methoxy-1H-indazol-3-ol represents a "privileged structure" in medicinal chemistry, serving as a critical pharmacophore for Kynurenine 3-monooxygenase (KMO) inhibitors and a scaffold for type-I kinase inhibitors. However, its utility as a chemical probe is frequently compromised by scaffold promiscuity.

This guide provides a technical framework for profiling the cross-reactivity of **5-Methoxy-1H-indazol-3-ol**. Unlike standard datasheets, we analyze the compound's dual-risk profile: direct off-target binding (specifically to the ATP-binding pocket of kinases and the glycine site of NMDA receptors) and assay interference arising from keto-enol tautomerism.

Part 1: The Comparative Landscape

To validate **5-Methoxy-1H-indazol-3-ol** biological activity, it must be benchmarked against optimized leads and negative controls. This compound is rarely a standalone drug but rather a fragment probe; therefore, its performance is defined by its selectivity ratio against the "Gold Standard" KMO inhibitor, Ro 61-8048.

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Table 1: Comparative Activity & Selectivity Profile

Feature	5-Methoxy-1H-indazol-3-ol **(Probe)**	Ro 61-8048 **(Reference Standard)**	UPF 648 **(Structural Control)**
Primary Target (KMO)	Moderate Potency (IC_{50}: ~1–10 µM)*	High Potency (IC_{50}: 37 nM)	High Potency (IC_{50}: 20 nM)
Mechanism of Action	Competitive inhibitor (Active site binder)	Competitive inhibitor (Optimized sulfonamide linker)	Competitive inhibitor (Kynurenine mimic)
Major Off-Target Risk	Kinome (ATP Pocket) & NMDA Glycine Site	Low (Optimized selectivity)	Low (High specificity)
Assay Interference	High (Redox cycling/Tautomerism)	Low	Low
BBB Permeability	Moderate (Polar Surface Area dependent)	High	Low (Peripheral restriction)

*Note: Potency of the fragment is significantly lower than the optimized Ro 61-8048 derivative. Data extrapolated from scaffold structure-activity relationships (SAR).

Part 2: Cross-Reactivity Mechanisms

1. The Kinase "Hinge Binder" Liability

The indazole core of **5-Methoxy-1H-indazol-3-ol** mimics the purine ring of ATP. In the absence of the bulky sulfonamide tail found in Ro 61-8048, the 5-methoxy-indazol-3-ol fragment can fit deep into the ATP-binding pocket of multiple kinases, particularly JNK3 and p38α.

- Mechanism: The N1 and N2 nitrogens of the indazole ring form hydrogen bonds with the kinase hinge region (Glu/Met residues).
- Impact: False positives in cell viability assays; inhibition of proliferation unrelated to KMO blockade.

2. NMDA Receptor Modulation (Direct vs. Indirect)

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Researchers must distinguish between two modes of NMDA interaction:

- Indirect (On-Target): Inhibition of KMO increases Kynurenic Acid (KYNA), an endogenous antagonist of the NMDA glycine site. This is the desired neuroprotective mechanism.
- Direct (Off-Target): The 5-methoxy-indazol-3-ol core itself possesses structural homology to glycine-site antagonists (e.g., 5,7-dichlorokynurenic acid). High concentrations (>10 µM) may directly antagonize the NMDA receptor, confounding results.

3. Tautomeric Assay Interference

The compound exists in equilibrium between the 3-ol (enol) and 3-one (keto) forms.

- Risk: The keto-form can undergo redox cycling in biochemical assays, generating hydrogen peroxide (

) which may inhibit enzymes via cysteine oxidation rather than specific binding. This is a classic PAINS (Pan-Assay Interference Compounds) behavior.

Part 3: Experimental Protocols

Protocol A: Validated KMO Enzymatic Assay (HPLC Readout)

Use this protocol to establish potency without fluorescence interference.

Principle: Measures the conversion of L-Kynurenine (L-Kyn) to 3-Hydroxykynurenine (3-HK).

- Enzyme Prep: Recombinant human KMO (expressed in S. cerevisiae or E. coli) mitochondria fraction.
- Reaction Mix:
  - 100 µM L-Kynurenine (Substrate).
  - 200 µM NADPH (Cofactor).
  - Test Compound: **5-Methoxy-1H-indazol-3-ol** (0.1 µM – 100 µM titration).
  - Buffer: 100 mM Potassium Phosphate, pH 7.4.

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- Incubation: 37°C for 20 minutes.
- Termination: Add equal volume of 10% Trichloroacetic acid (TCA) to precipitate proteins. Centrifuge at 14,000 x g for 5 min.
- Quantification (HPLC-UV/Vis):
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax).
  - Mobile Phase: 1.5% Acetonitrile, 0.9% Triethylamine, pH 2.6 (Phosphoric acid).
  - Detection: UV absorbance at 365 nm (Specific for 3-HK).
- Validation: IC_{50} should shift >10-fold if NADPH concentration is increased (indicates competitive inhibition).

Protocol B: Redox Cycling Counter-Screen

Mandatory for indazol-3-ol scaffolds to rule out false positives.

- Reagent: Amplex Red + Horseradish Peroxidase (HRP).
- Setup: Incubate **5-Methoxy-1H-indazol-3-ol** (10 µM and 50 µM) in buffer without the target enzyme (KMO).
- Readout: Measure fluorescence (Ex 530nm / Em 590nm) over 30 minutes.
- Interpretation:
  - Signal Increase: Compound generates

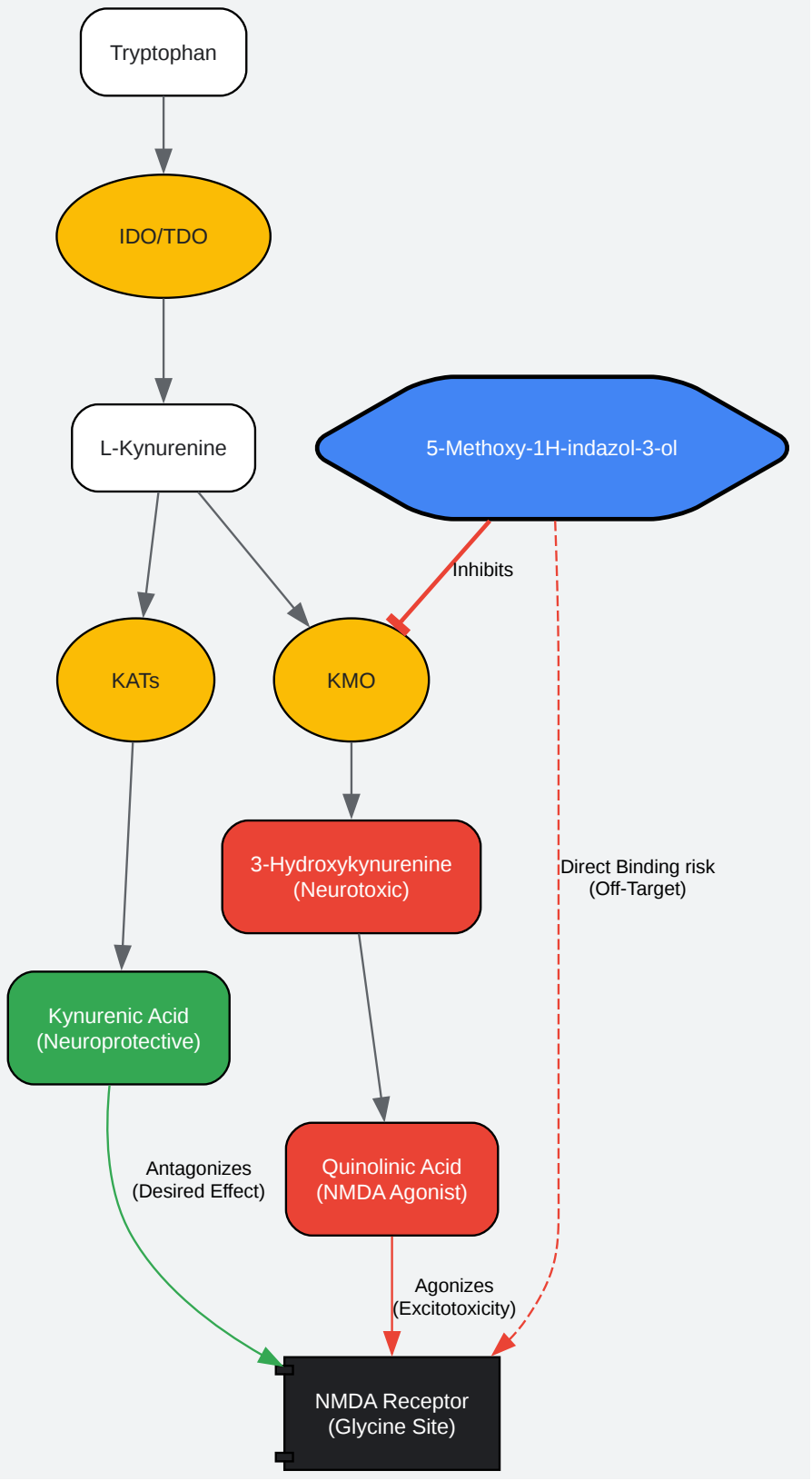
    (Redox active/False Positive).
  - No Signal: Compound is chemically stable; inhibition is likely genuine.

Part 4: Visualization & Pathways

Diagram 1: The Kynurenine Pathway & Intervention Points

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This diagram illustrates the functional consequence of KMO inhibition: the "shunt" toward Kynurenic Acid (KYNA) and the competing risk of direct NMDA interaction.



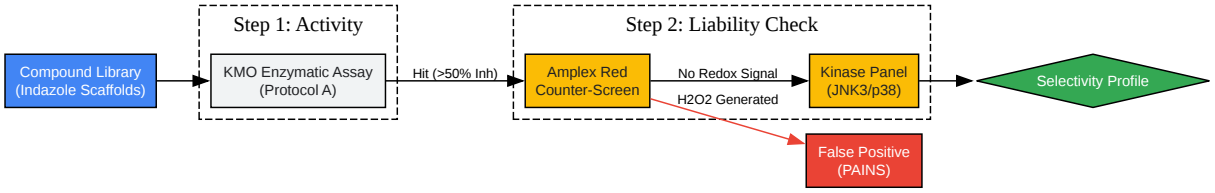
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Caption: Mechanistic pathway showing the dual role of the indazole probe: inhibiting KMO to shunt flux toward KYNA (green) while risking direct off-target binding to NMDA receptors (dashed red).

Diagram 2: Recommended Screening Workflow

A self-validating logic gate for researchers using this scaffold.



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Caption: Logic flow for validating **5-Methoxy-1H-indazol-3-ol** derivatives. Step 2 is critical to distinguish genuine KMO inhibition from redox artifacts or kinase promiscuity.

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